

1,3-Dimethylpyrene molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Dimethylpyrene

Cat. No.: B3055391

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In-Depth Technical Guide: 1,3-Dimethylpyrene

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This guide provides the core molecular information for **1,3-Dimethylpyrene**.

Physicochemical Data Summary

The following table summarizes the key molecular identifiers for **1,3-Dimethylpyrene**. This data is essential for a variety of experimental and computational applications, including analytical characterization, reaction stoichiometry, and molecular modeling.

Parameter	Value
Molecular Formula	C ₁₈ H ₁₄ [1] [2] [3] [4] [5]
Molecular Weight	230.3 g/mol [1]
Monoisotopic Mass	230.109550447 Da [1]
CAS Number	64401-21-4 [1] [2] [6] [7]

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